

Technical Guide: Physicochemical Properties of N-(2-Aminoethyl)-1,3-propanediamine

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Compound of Interest

Compound Name: *N*-(2-Aminoethyl)-1,3-propanediamine

Cat. No.: B076576

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **N-(2-Aminoethyl)-1,3-propanediamine**, a key chemical intermediate. The data presented is intended to support research and development activities.

Core Physicochemical Data

The essential molecular and physical properties of **N-(2-Aminoethyl)-1,3-propanediamine** are summarized in the table below for easy reference and comparison.

Parameter	Value	Citations
Molecular Formula	C5H15N3	[1] [2] [3]
Molecular Weight	117.19 g/mol	[1] [2] [3] [4] [5] [6]
Linear Formula	H2N(CH2)3NHCH2CH2NH2	[4] [6]
CAS Number	13531-52-7	[1] [2] [4] [5] [6]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name of the compound and its primary chemical identifiers.



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Caption: Chemical Identity Relationship Diagram.

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References

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